

# Personal protective equipment for handling (S)-NODAGA-tris(t-Bu ester)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: (S)-NODAGA-tris(t-Bu ester)

Cat. No.: B8068173

[Get Quote](#)

## Essential Safety and Handling Guide for (S)-NODAGA-tris(t-Bu ester)

For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling, storage, and disposal of **(S)-NODAGA-tris(t-Bu ester)**, ensuring laboratory safety and operational integrity.

This document provides immediate, essential safety and logistical information for the handling of **(S)-NODAGA-tris(t-Bu ester)**. The following procedural guidance is designed to answer specific operational questions, building a foundation of trust and safety in your laboratory practices.

## Key Compound and Safety Data

A summary of essential quantitative data for **(S)-NODAGA-tris(t-Bu ester)** is provided below for quick reference.

Parameter	Value
Chemical Name	2-[1,4,7-Triazacyclononan-1-yl-4,7-bis(tBu-ester)]-1,5-pentanedioic acid
Synonyms	NODAGA-tris(t-Bu ester)
CAS Number	438553-50-3
Molecular Formula	C <sub>27</sub> H <sub>49</sub> N <sub>3</sub> O <sub>8</sub>
Molecular Weight	543.7 g/mol
Form	Powder
Storage Temperature	-20 °C or below
Transport	Not classified as dangerous goods

## Operational Plan: From Receipt to Disposal

This section outlines the step-by-step procedures for the safe handling of **(S)-NODAGA-tris(t-Bu ester)** in a laboratory setting.

### Receiving and Storage

- Upon receipt, visually inspect the container for any signs of damage or leakage.
- Verify that the product name and CAS number on the label match the order.
- Store the container in a designated, well-ventilated, and dry area at or below -20°C.
- Keep the container tightly closed to prevent contamination and degradation.

### Engineering Controls and Personal Protective Equipment (PPE)

To minimize exposure, a combination of engineering controls and personal protective equipment is mandatory.

- **Ventilation:** All handling of the powder, including weighing and solution preparation, should be conducted in a certified chemical fume hood or a ventilated balance enclosure to minimize inhalation of dust particles.
- **Eye Protection:** Wear chemical safety goggles to protect against potential splashes or airborne particles.
- **Hand Protection:** Use standard laboratory gloves, such as nitrile gloves. Gloves should be inspected before use and changed immediately if contaminated.
- **Body Protection:** A standard laboratory coat should be worn to protect street clothing from contamination.
- **Respiratory Protection:** While generally not required for small quantities handled with good ventilation, an N95 or higher-rated respirator should be considered if handling large quantities or if engineering controls are not sufficient.

## Handling and Experimental Procedures

- Before handling, ensure the Safety Data Sheet (SDS) is readily accessible.
- Allow the container to reach room temperature before opening to avoid condensation.
- Carefully weigh the required amount of powder within a chemical fume hood or ventilated enclosure to prevent the generation of dust.
- When preparing solutions, add the powder slowly to the solvent to avoid splashing.
- After handling, decontaminate all work surfaces with an appropriate cleaning agent.
- Wash hands thoroughly with soap and water after removing gloves and before leaving the laboratory.

## Spill and Emergency Procedures

In the event of a spill, follow these procedures to ensure a safe and effective cleanup.

- **Minor Spills:**

- Alert personnel in the immediate area.
- Wearing appropriate PPE, gently cover the spill with an absorbent material to avoid creating dust.
- Carefully sweep the absorbed material into a designated waste container.
- Clean the spill area with a wet cloth or paper towels.
- Place all cleanup materials in a sealed bag for proper disposal.
- Major Spills:
  - Evacuate the area immediately.
  - Alert your laboratory supervisor and institutional safety office.
  - Prevent entry to the area until it has been decontaminated by trained personnel.
- First Aid:
  - Inhalation: Move the affected person to fresh air. If symptoms persist, seek medical attention.
  - Skin Contact: Wash the affected area immediately with plenty of soap and water. If skin irritation occurs, seek medical attention.
  - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
  - Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.

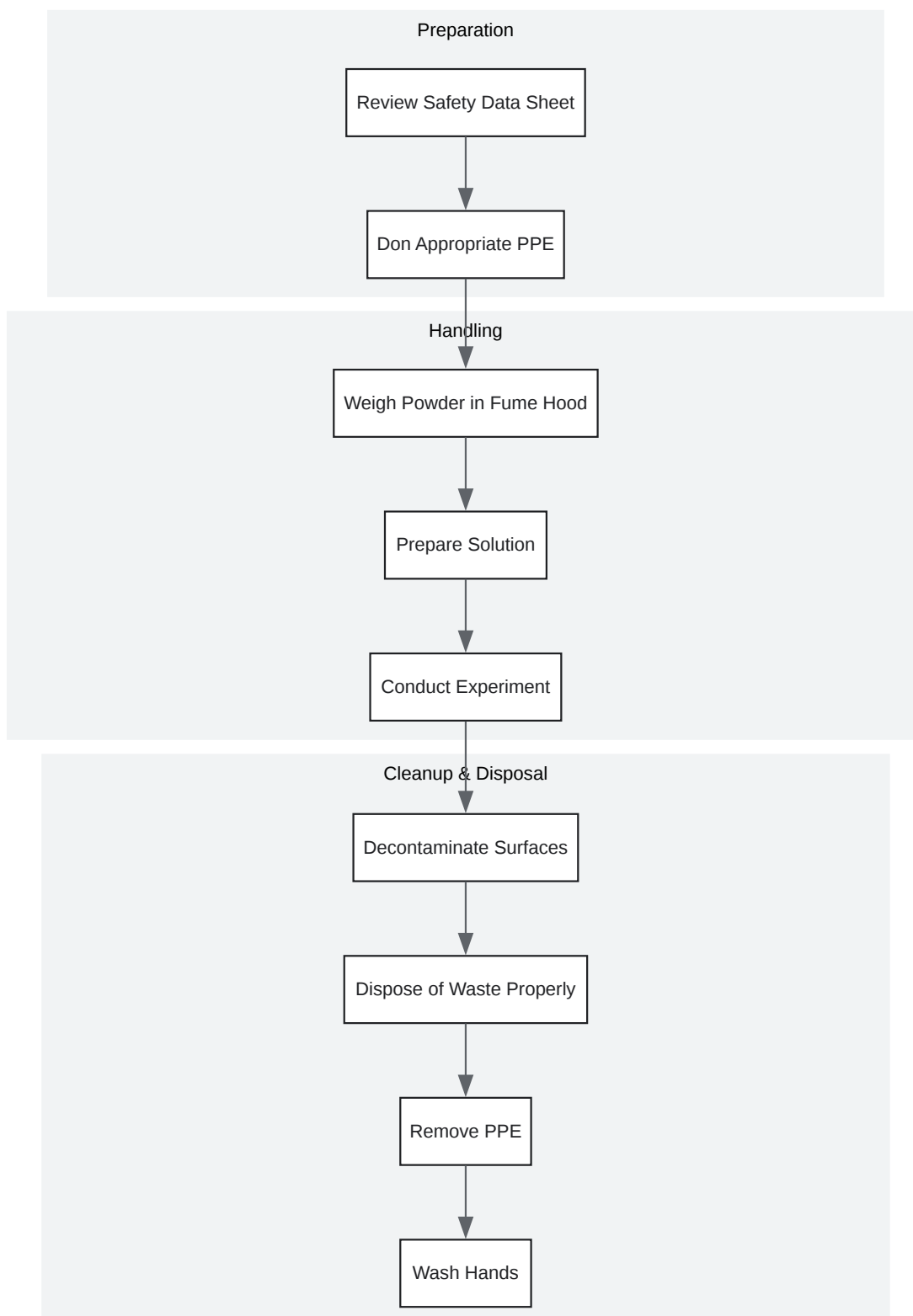
## Disposal Plan

Proper disposal of **(S)-NODAGA-tris(t-Bu ester)** and its containers is crucial to prevent environmental contamination and ensure regulatory compliance.

- **Unused Product:** Dispose of unused **(S)-NODAGA-tris(t-Bu ester)** as non-hazardous chemical waste.<sup>[1][2]</sup> It should be collected in a clearly labeled, sealed container and disposed of through your institution's hazardous waste management program.<sup>[2]</sup>
- **Contaminated Materials:** All materials contaminated with the compound, such as gloves, absorbent pads, and disposable labware, should be placed in a sealed bag and disposed of as chemical waste.
- **Empty Containers:** Empty containers should be thoroughly rinsed with a suitable solvent. The rinsate should be collected and disposed of as chemical waste. Once clean, the container can be disposed of in the regular trash after defacing the label.<sup>[1]</sup>

## Safety and Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **(S)-NODAGA-tris(t-Bu ester)**.



[Click to download full resolution via product page](#)

Caption: Workflow for safe handling of **(S)-NODAGA-tris(t-Bu ester)**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. sfasu.edu [sfasu.edu]
- 2. Non-Hazardous Wastes - Recycling - Treatment | Environmental Health and Safety | Oregon State University [ehs.oregonstate.edu]
- To cite this document: BenchChem. [Personal protective equipment for handling (S)-NODAGA-tris(t-Bu ester)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8068173#personal-protective-equipment-for-handling-s-nodaga-tris-t-bu-ester]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

